

An In-depth Technical Guide to 4-Bromo-2,6-diphenylpyrimidine

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Compound of Interest

Compound Name: **4-Bromo-2,6-diphenylpyrimidine**

Cat. No.: **B372629**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, experimental protocols, and potential applications of **4-Bromo-2,6-diphenylpyrimidine**. This versatile compound serves as a significant building block in medicinal chemistry and materials science.

Core Chemical Properties

4-Bromo-2,6-diphenylpyrimidine is a solid, crystalline compound, appearing as a white to almost white powder.^[1] Its chemical structure features a pyrimidine core substituted with two phenyl groups and a bromine atom, which enhances its reactivity and makes it a valuable intermediate for various synthetic transformations.^[1]

Property	Value	Source
CAS Number	40734-24-5	[1] [2]
Molecular Formula	C ₁₆ H ₁₁ BrN ₂	[1] [3]
Molecular Weight	311.18 g/mol	[1] [3]
Appearance	White to almost white powder to crystal	[1] [2]
Melting Point	110.0 to 114.0 °C	[1] [2]
Boiling Point (Predicted)	346.3 ± 35.0 °C	[2]
Density (Predicted)	1.397 ± 0.06 g/cm ³	[2]
pKa (Predicted)	-1.20 ± 0.30	[2]
Storage Conditions	Room temperature, recommended cool and dark (<15°C), or under inert gas (Nitrogen or Argon) at 2-8°C [2] [3]	
Purity	≥98% (GC)	[1]
Topological Polar Surface Area	25.78 Å ²	[3]
LogP (Predicted)	4.5731	[3]

Experimental Protocols

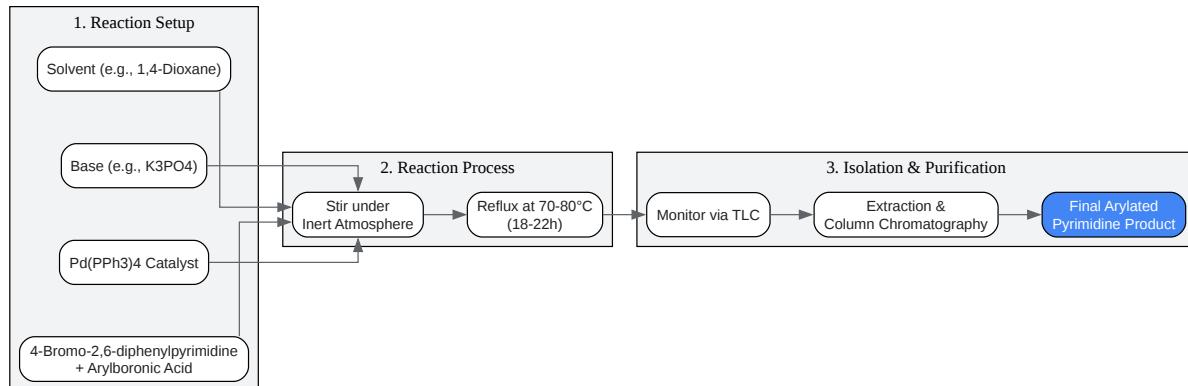
The bromine atom on the pyrimidine ring makes **4-Bromo-2,6-diphenylpyrimidine** an excellent substrate for cross-coupling reactions, a common strategy in the synthesis of complex organic molecules.

Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura reaction is a powerful method for forming carbon-carbon bonds. In the context of pyrimidine derivatives, it is used to introduce various aryl or heteroaryl substituents at the brominated position.[\[4\]](#)

Methodology: A general procedure for the Suzuki-Miyaura coupling of a bromo-pyrimidine derivative involves the following steps:

- Reaction Setup: A Schlenk flask is charged with the bromo-pyrimidine substrate (e.g., 5-(4-bromophenyl)-4,6-dichloropyrimidine), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (typically 5 mol%), and a suitable solvent (e.g., 1,4-Dioxane).^[4]
- Inert Atmosphere: The mixture is stirred under an inert atmosphere (e.g., Argon or Nitrogen) for approximately 30 minutes at room temperature.^[4]
- Reagent Addition: The aryl/heteroaryl boronic acid (typically 1.1 equivalents), a base (e.g., K_3PO_4 , 2 equivalents), and distilled water are added to the reaction mixture.^[4]
- Reaction Conditions: The mixture is heated to reflux at 70–80 °C for 18–22 hours.^[4]
- Monitoring and Work-up: The reaction progress is monitored by Thin-Layer Chromatography (TLC). Upon completion, the mixture is cooled, and the product is isolated through standard purification techniques such as extraction and column chromatography.



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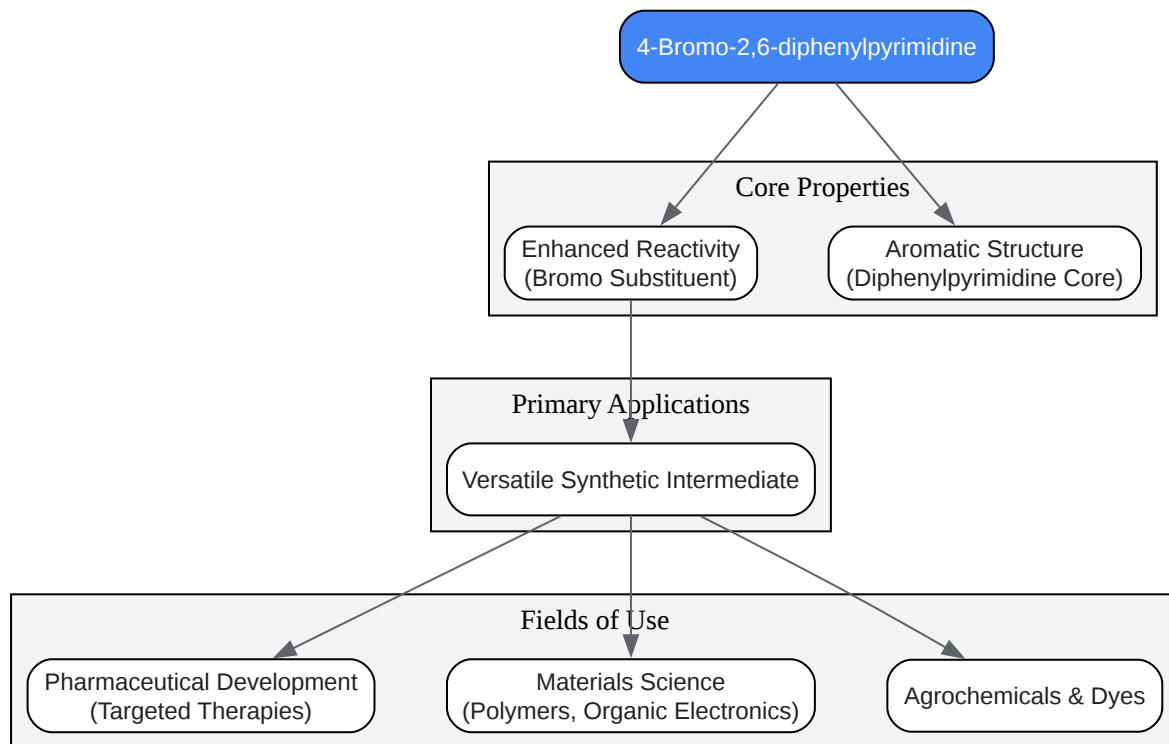
Fig. 1: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Applications and Biological Relevance

4-Bromo-2,6-diphenylpyrimidine is a key intermediate in the synthesis of a wide range of organic molecules due to its enhanced reactivity.^[1] Its applications span pharmaceutical development, materials science, and agricultural chemistry.

- **Pharmaceutical Development:** It serves as a crucial building block for synthesizing biologically active molecules and targeted therapies.^[1] Pyrimidine derivatives are known to possess a wide spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[4][5]}
- **Materials Science:** The compound is utilized in the formulation of advanced materials like polymers and coatings.^[1] The photophysical properties suggested by its molecular structure make it a candidate for applications in organic electronics.^[6]

- Organic Synthesis: As a versatile intermediate, it facilitates the creation of complex organic molecules, including agrochemicals and dyes.[1]



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Fig. 2: Relationship between properties and applications of the compound.

Potential Role in Signal Pathway Inhibition

Pyrimidine-based compounds have been investigated as inhibitors of various protein kinases, which are crucial components of cell signaling pathways. For instance, certain pyrrolo[2,3-d]pyrimidine derivatives have been synthesized and identified as potent inhibitors of Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2).[7] Inhibition of VEGFR-2 blocks the signaling cascade responsible for angiogenesis (the formation of new blood vessels), a critical process for tumor growth and metastasis.

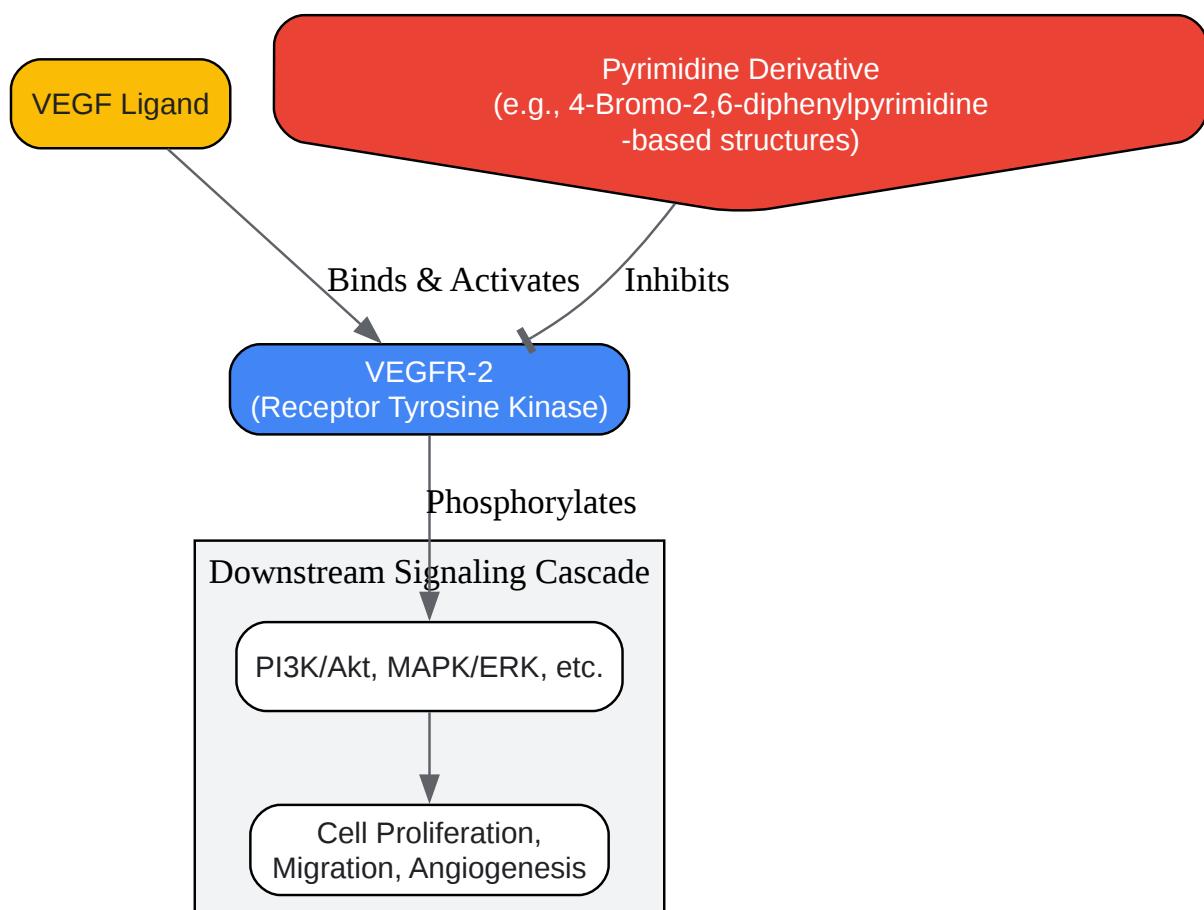
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Fig. 3: Conceptual inhibition of the VEGFR-2 signaling pathway.

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